

# The Discovery and Development of Oxyphenonium Bromide: A Technical Overview

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## Compound of Interest

Compound Name: Oxyphenonium

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## Abstract

**Oxyphenonium** bromide, a quaternary ammonium anticholinergic agent, emerged in the mid-20th century as a therapeutic option for peptic ulcer disease and gastrointestinal hypermotility. This technical guide provides a comprehensive overview of the discovery, development, and pharmacological profile of **oxyphenonium** bromide. It details the drug's mechanism of action as a muscarinic acetylcholine receptor antagonist, its synthesis, and key findings from preclinical and clinical studies. This document is intended to serve as a resource for researchers and professionals in drug development interested in the history and science of anticholinergic compounds.

## Introduction

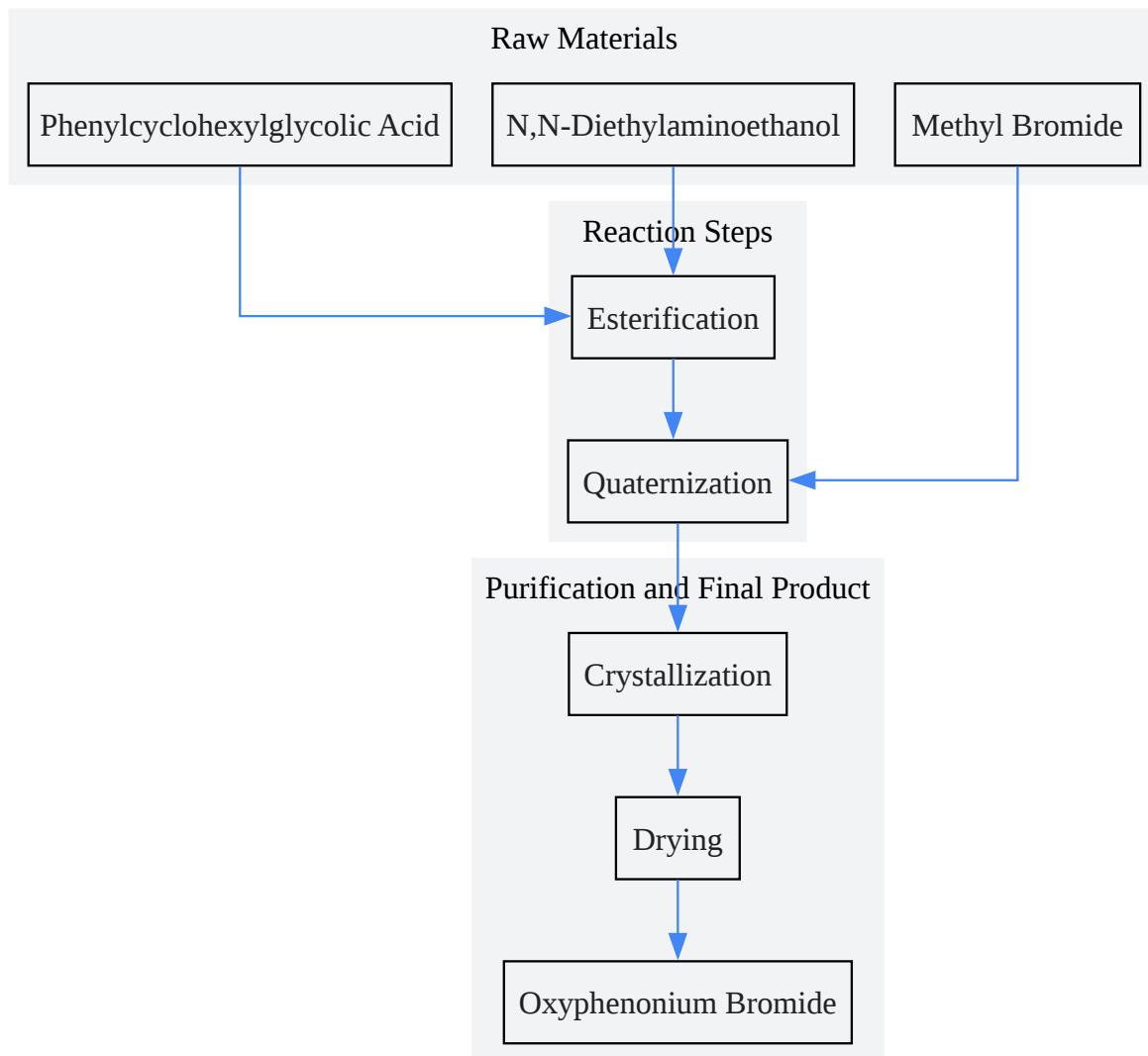
**Oxyphenonium** bromide is a synthetic compound that belongs to the class of quaternary ammonium anticholinergic agents.<sup>[1][2][3]</sup> Developed in the mid-20th century, it was primarily used for its spasmolytic and anti-secretory properties in the treatment of various gastrointestinal disorders, such as peptic ulcers and irritable bowel syndrome.<sup>[4][5]</sup> As a quaternary ammonium compound, its structure confers a permanent positive charge, which limits its ability to cross the blood-brain barrier, thereby reducing central nervous system side effects compared to tertiary amine anticholinergics.<sup>[6][7]</sup> This guide will delve into the historical development, synthesis, and the preclinical and clinical pharmacology of **oxyphenonium** bromide.

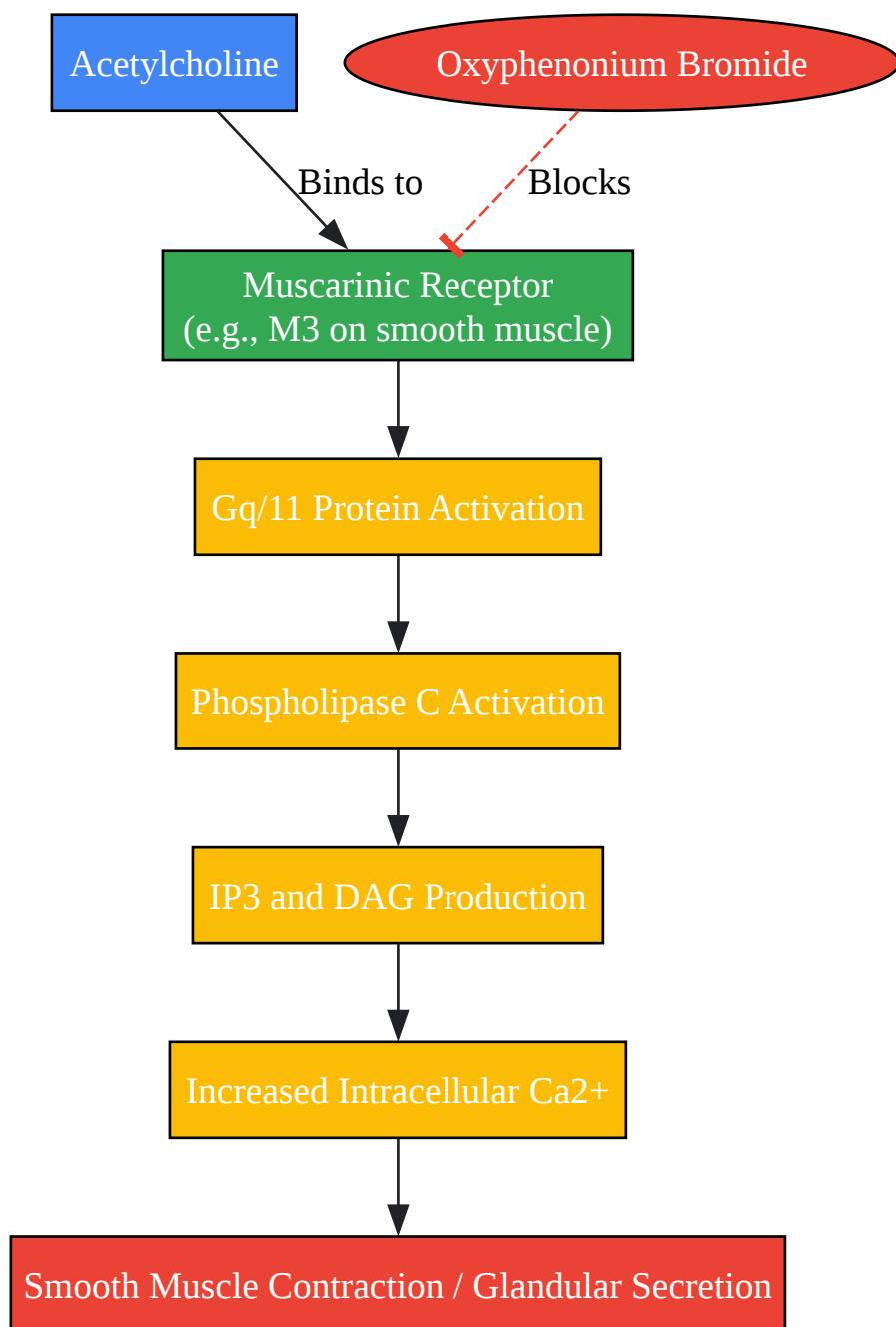
## Discovery and Development History

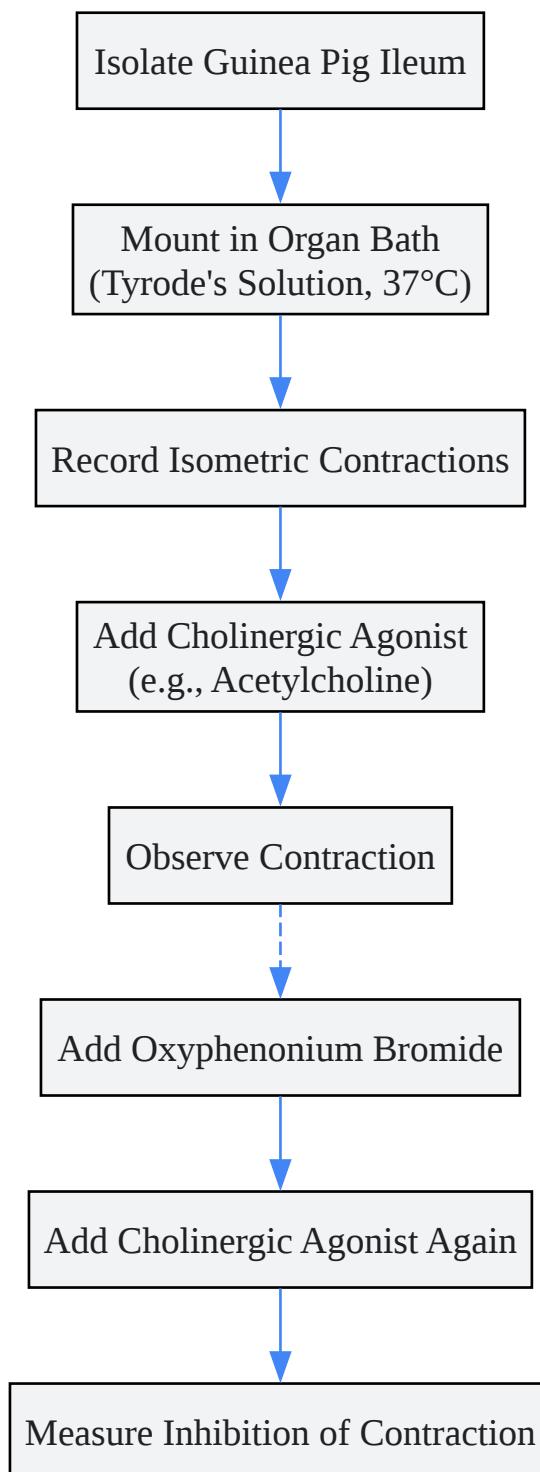
The development of **oxyphenonium** bromide can be traced back to the research efforts of Ciba Pharmaceutical Company (now part of Novartis) in the early 1950s. The drug was marketed under the trade name Antrenyl®.<sup>[8]</sup> A pivotal publication by Plummer, Barrett, Rutledge, and Yonkman in 1953 in the *Journal of Pharmacology and Experimental Therapeutics* provided the first detailed account of its pharmacological properties.<sup>[9]</sup> This was followed by another paper from the same group detailing its effects on gastric acid secretion and ulcer formation in animal models.<sup>[10]</sup>

Clinical investigations into its efficacy for treating peptic ulcers began to appear in the mid-1950s, establishing its role as an adjunct in the management of this condition.<sup>[7][11]</sup>

Developmental Timeline:







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## References

- 1. Pharmacologic properties of antrenyl (oxyphenonium) (BA5473) diethyl(2-hydroxyethyl)methylammonium bromide alpha-phenyl-cyclohexaneglycolate, an anticholinergic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. What is the mechanism of Oxyphenonium Bromide? [synapse.patsnap.com]
- 3. Oxyphenonium Bromide: Uses, Side Effects and Medicines | Apollo Pharmacy [apollopharmacy.in]
- 4. Anticholinergic Agents - LiverTox - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. What is Oxyphenonium Bromide used for? [synapse.patsnap.com]
- 6. Anticholinergics in palliative medicine: an update - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mayoclinic.elsevierpure.com [mayoclinic.elsevierpure.com]
- 8. ebm-journal.org [ebm-journal.org]
- 9. The past, present and future of anticholinergic drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Inhibition of ulcer formation in the Shay rat and reduction of gastric acidity in dogs by antrenyl (oxyphenonium) (BA5473) diethyl(2-hydroxyethyl)methylammonium bromide alpha-phenyl-cyclohexaneglycolate, an anticholinergic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Anticholinergic Medications - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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